

maximizing your experience at the BMVC conference

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Maximizing your experience at the British Machine Vision Conference (**BMVC**) requires careful preparation and an understanding of the key processes involved. This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in navigating the conference smoothly, from paper submission to presentation and networking.

Paper Submission and Review Process

Navigating the submission and review process is the first critical step. Below are answers to common questions and troubleshooting for potential issues.

Frequently Asked Questions (FAQs)

Q: My paper was rejected without review. What are the common reasons for this? A: Immediate rejection, or desk rejection, typically occurs if a submission fails to meet the fundamental formatting and policy requirements. Common reasons include exceeding the nine-page limit (excluding references), not using the official **BMVC** LaTeX template, or failing to properly anonymize the paper.^[1] Submissions with obvious plagiarism, factual inaccuracies, or citations of non-existent material will also be rejected outright.

Q: What is the policy on dual submissions? A: Papers submitted to **BMVC** must not have been previously published or be under review in any other peer-reviewed venue, including journals, conferences, or workshops.^[2] Submitting substantially similar work to another venue during the **BMVC** review period is a violation of this policy and can lead to rejection.^[3]

Q: How should I handle conflicts of interest? A: It is crucial to declare all institutional conflicts of interest for all authors in the submission system (e.g., OpenReview).[2] A conflict of interest includes having worked at the same institution or having had a very close collaboration with a potential reviewer within the last three years.[4] Failure to declare conflicts can result in summary rejection of the paper.[2]

Q: I need to cite my own ongoing, anonymous work. How do I do this without violating the double-blind review policy? A: If you need to cite your own work that is also under review or not yet published, you should cite it in a way that preserves anonymity. The recommended procedure is to include an anonymized version of the concurrent submission as supplementary material, cite this anonymized version in your main paper, and explain in the body of your paper how your **BMVC** submission differs from it.[1]

Q: Can I post my submission on arXiv? A: Yes, posting a preprint of your paper on arXiv is permitted and does not violate the double-blind review policy.[5][6] However, you should not advertise it on social media as a **BMVC** submission during the review period.[2][3]

Experimental Protocol: Paper Submission Workflow

This protocol outlines the key steps for a successful paper submission to **BMVC**.

- Download the Author Kit: Obtain the official **BMVC** LaTeX template.[1]
- Paper Formatting:
 - Ensure the paper does not exceed nine pages, excluding references.[1][7]
 - Additional pages containing only cited references are allowed.[1]
 - Appendices must be included within the nine-page limit or submitted as supplementary material.[8]
- Anonymization:
 - Remove all author names and affiliations from the manuscript.
 - Avoid acknowledgments that could identify you or your institution (e.g., grant IDs).[3]

- Ensure that any links to websites or supplementary material do not contain identifying information.[3]
- Submission:
 - Submissions are managed through OpenReview.[1][9]
 - Register all authors and enter the paper title and abstract to receive a paper ID.[3]
 - Declare all potential conflicts of interest for all authors.[2]
 - Upload the anonymized PDF of your paper and any supplementary materials before the deadline.

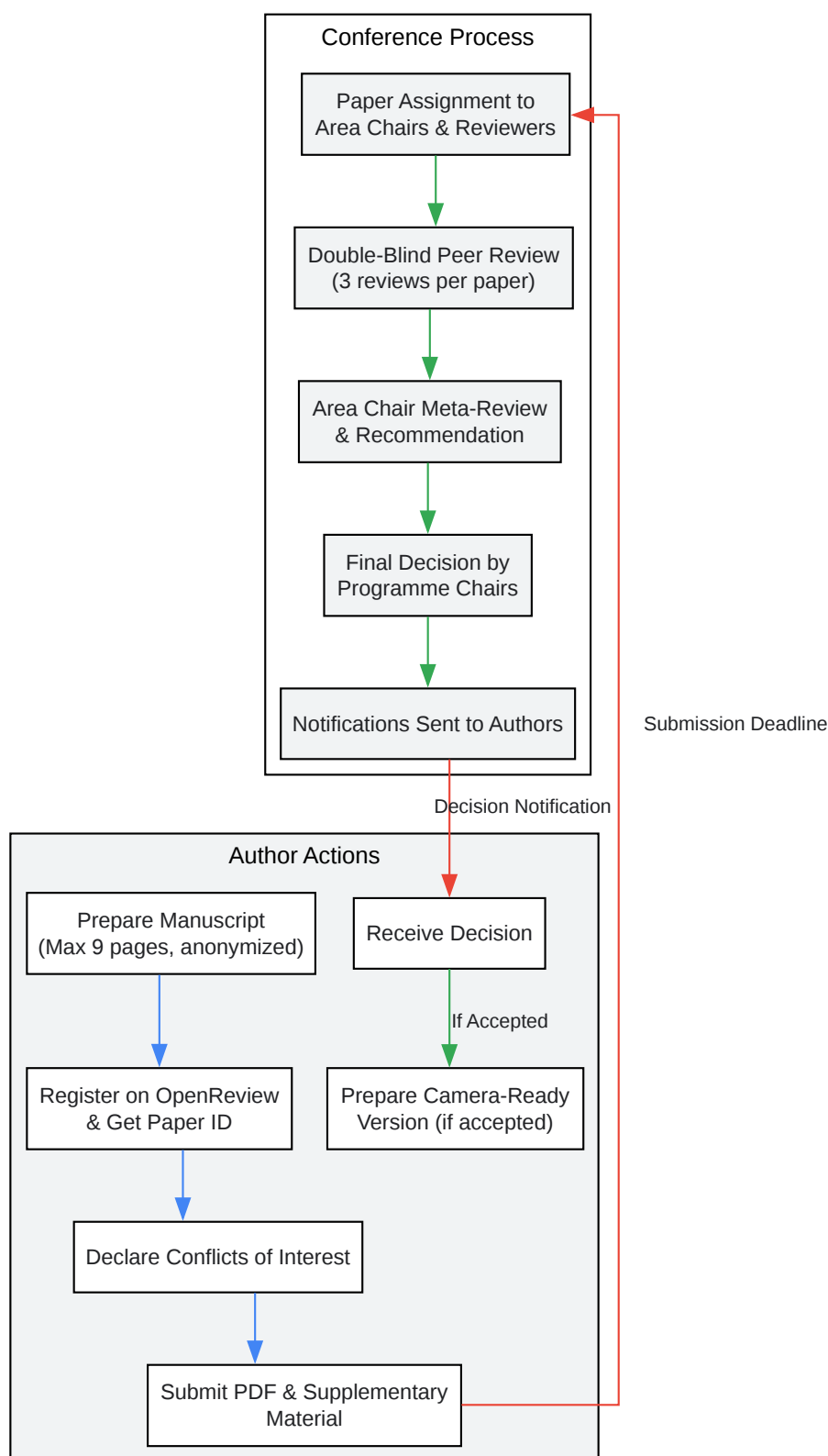
Data Presentation: BMVC Submission Statistics

The following table summarizes recent submission and acceptance data for the **BMVC** conference, providing insight into its competitiveness.

Year	Location	Submissions	Accepted Papers	Acceptance Rate (%)	Oral Presentations
2024	Glasgow	1020	263	25.8%	30
2023	Aberdeen	815	267	32.8%	67
2022	London	967	365	37.8%	35
2021	Online	1206	435	36.1%	40
2020	Online	669	196	29.3%	34
2018	Newcastle	862	255	29.6%	37

Data sourced from the British Machine Vision Association and Openresearch.[10][11]

Visualization: Paper Submission and Review Lifecycle



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Caption: Workflow of the paper submission and peer review process at **BMVC**.

Presentation and Attendance

Whether presenting an oral talk or a poster, proper preparation is key. This section addresses common issues related to presentations and conference attendance.

Troubleshooting and FAQs

Q: What are the specifications for a poster presentation? A: For the physical conference, you should prepare a poster in A0 size (841 x 1188 mm) in portrait orientation to fit the provided poster boards.[\[12\]](#) An electronic version (e-poster) is also required, which should be a non-transparent PDF of at least 1000 x 600 pixels, in a portrait A0 aspect ratio, and no larger than 3 MB.[\[12\]](#)

Q: My oral presentation is scheduled for 15 minutes. How should I structure my time? A: The 15-minute slot is typically divided into 12 minutes for the presentation and 3 minutes for questions and answers.[\[12\]](#) It is crucial to rehearse your talk to fit within the 12-minute timeframe.

Q: What technical preparations are needed before an oral presentation? A: All speakers must report to their session chair at least 10 minutes before the session begins to test equipment and connections.[\[12\]](#) You should bring your presentation on a USB stick or your own laptop.[\[12\]](#)

Q: I am attending virtually. What kind of technical issues should I prepare for? A: For virtual attendance, ensure you have a stable internet connection. Test the conference platform in advance to familiarize yourself with the interface for watching talks and participating in Q&A sessions. If presenting remotely, check your audio and video setup thoroughly. For the 2020 virtual conference, SlidesLive was used for hosting and streaming videos.[\[13\]](#)

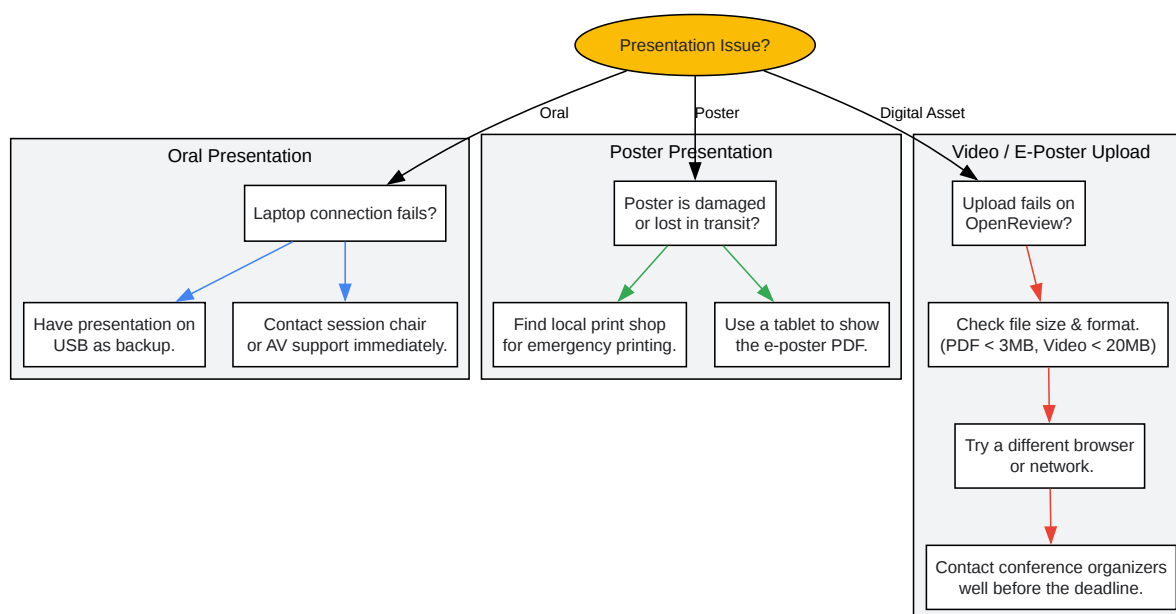
Q: I need a visa to attend the conference. How do I request an invitation letter? A: To request an invitation letter for a visa application, you typically need to contact the registration chairs via email. Your request must include your full name as it appears on your passport, your paper number and title (if applicable), and your registration confirmation number.[\[14\]](#)

Experimental Protocol: Effective Poster Presentation

- Content Design:

- Start with a clear and compelling title.
- Use visuals (graphs, images, diagrams) to convey key results.
- Keep text concise and use bullet points.
- Include your contact information and a QR code linking to your paper or project website.
- Layout and Formatting:
 - Adhere to the A0 portrait format (841 x 1188 mm).[\[12\]](#)
 - Organize the content in a logical flow, typically from top-left to bottom-right.
 - Use a high-contrast color scheme for readability.
- The "Elevator Pitch":
 - Prepare a 1-2 minute verbal summary of your work. This should cover the problem, your key idea, and the main result.
- During the Session:
 - Stand by your poster to engage with attendees.
 - Be prepared to answer detailed questions and discuss potential future work.
 - Have the electronic version of your paper or a demo readily available on a tablet or laptop.

Visualization: Troubleshooting Presentation Issues



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Caption: A flowchart for troubleshooting common presentation-related problems.

Networking and Professional Engagement

Networking is a primary benefit of attending a conference. A strategic approach can lead to valuable collaborations and career opportunities.

Frequently Asked Questions (FAQs)

Q: I am a junior researcher and find networking intimidating. What is a good way to start? A: A great way to start is by preparing an "elevator pitch" – a concise 30-60 second summary of who

you are, your research interests, and what you are working on. Attend poster sessions, as they offer a natural way to initiate conversations by asking presenters about their work.

Q: How can I identify and connect with key researchers in my field? A: Before the conference, review the list of keynote speakers, session chairs, and authors of papers you find interesting. You can often reach out via email or social media (like X, formerly Twitter) to schedule a brief meeting or coffee chat.^[12]

Q: Is it acceptable to contact authors after the conference? A: Absolutely. Following up with people you had meaningful conversations with is highly recommended. Sending a brief email mentioning your discussion can help solidify the connection and open the door for future collaboration.

Visualization: A Strategic Networking Workflow



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Caption: A logical workflow for effective networking before, during, and after **BMVC**.

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